

# Personal protective equipment for handling AC-P-Bromo-DL-phe-OH

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## Compound of Interest

Compound Name: AC-P-Bromo-DL-phe-OH

Cat. No.: B556362

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## Essential Safety and Handling Guide for AC-P-Bromo-DL-phe-OH

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **AC-P-Bromo-DL-phe-OH**, ensuring laboratory safety and procedural integrity.

This document provides critical safety and logistical information for the handling of **AC-P-Bromo-DL-phe-OH** (Acetyl-4-bromo-DL-phenylalanine), a key reagent in pharmaceutical development and biochemical research. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Safety Data

**AC-P-Bromo-DL-phe-OH** is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation. The following table summarizes the key hazard information.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **AC-P-Bromo-DL-phe-OH** to prevent exposure.

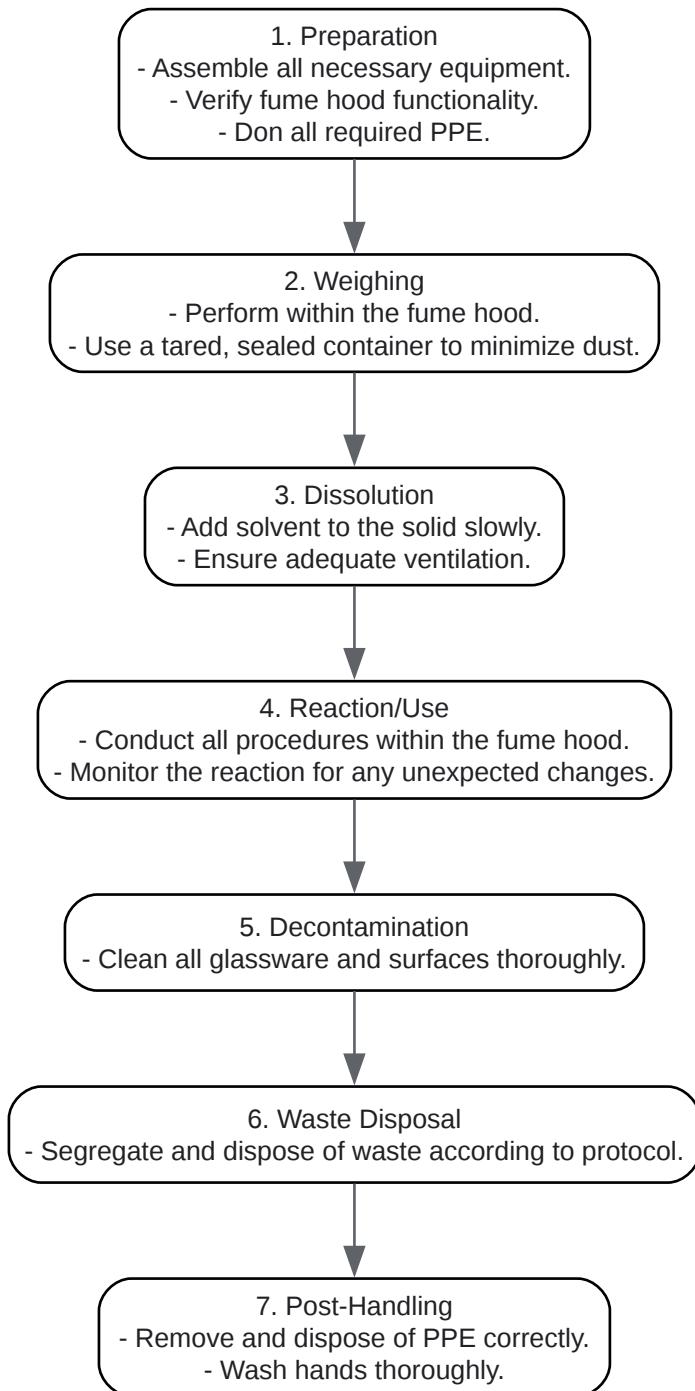
PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles	Must be chemical splash-proof and conform to EN 166 or ANSI Z87.1 standards.
Face Shield		Recommended in addition to goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always consult the manufacturer's chemical resistance data.
Body Protection	Laboratory Coat	A standard, full-buttoned laboratory coat is required.
Respiratory Protection	Fume Hood	All handling of solid and solutions of AC-P-Bromo-DL-phe-OH must be conducted in a certified chemical fume hood.

# Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **AC-P-Bromo-DL-phe-OH** is crucial for safety and experimental accuracy.

## Experimental Workflow

### Operational Workflow for Handling AC-P-Bromo-DL-phe-OH



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Caption: A step-by-step workflow for the safe handling of **AC-P-Bromo-DL-phe-OH**.

Methodology:

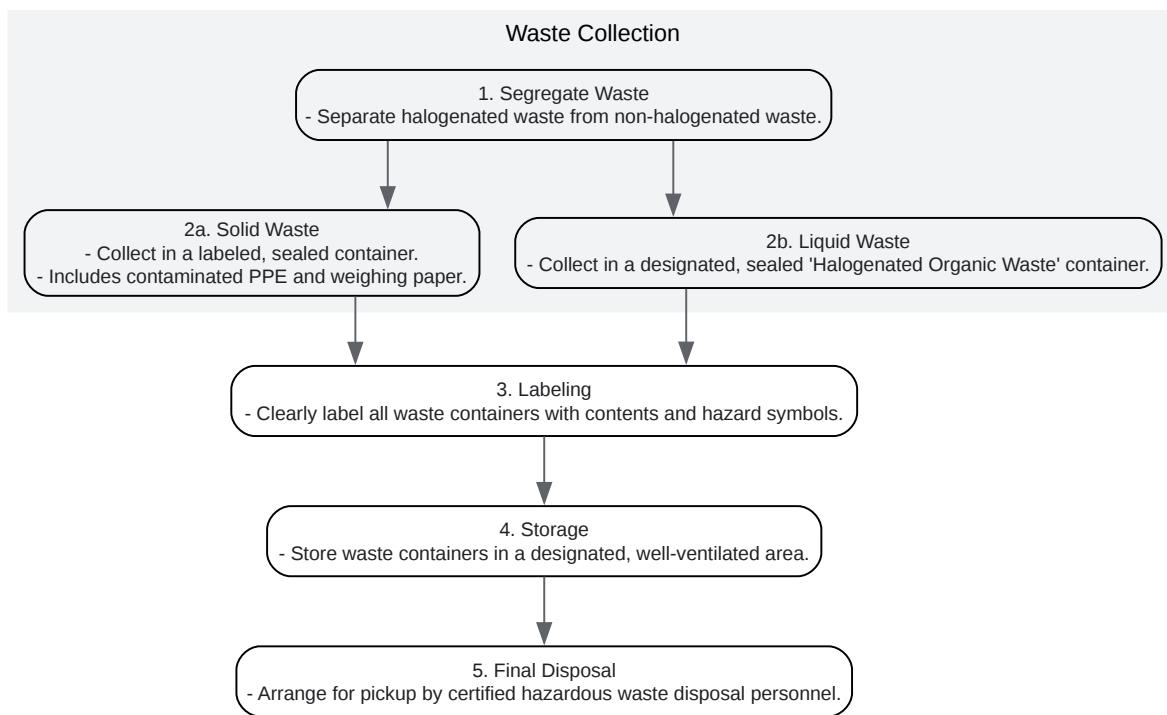
- Preparation: Before handling the compound, ensure all necessary equipment, such as glassware, spatulas, and solvents, are readily available. Verify that the chemical fume hood is functioning correctly. Don all personal protective equipment as specified in the table above.
- Weighing: All weighing of the solid **AC-P-Bromo-DL-phe-OH** must be performed inside a chemical fume hood to prevent the inhalation of any airborne particles. Use a tared and sealed container to minimize dust generation.
- Dissolution: When preparing solutions, slowly add the solvent to the solid compound. This should also be carried out within the fume hood.
- Reaction and Use: All subsequent experimental procedures involving **AC-P-Bromo-DL-phe-OH** must be conducted within the fume hood.
- Decontamination: After the procedure, decontaminate all glassware and surfaces that have come into contact with the chemical using an appropriate solvent and cleaning agent.
- Waste Disposal: Segregate and dispose of all waste as outlined in the disposal plan below.
- Post-Handling: Carefully remove and properly dispose of contaminated gloves and any other disposable PPE. Thoroughly wash your hands with soap and water.

## Disposal Plan

Proper disposal of **AC-P-Bromo-DL-phe-OH** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires special disposal procedures.

### Disposal Workflow

## Disposal Workflow for AC-P-Bromo-DL-phe-OH

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Caption: A procedural diagram for the safe disposal of **AC-P-Bromo-DL-phe-OH** waste.

#### Methodology:

- Segregation: It is imperative to segregate halogenated organic waste from all other waste streams.
- Waste Collection:
  - Solid Waste: Any solid **AC-P-Bromo-DL-phe-OH**, as well as contaminated items such as weighing paper, gloves, and pipette tips, should be collected in a clearly labeled, sealed container for solid halogenated waste.

- Liquid Waste: Solutions containing **AC-P-Bromo-DL-phe-OH** should be collected in a designated, sealed, and properly vented container specifically for "Halogenated Organic Waste."
- Labeling: All waste containers must be clearly labeled with the full chemical name ("AC-P-Bromo-DL-phe-OH" or "Acetyl-4-bromo-DL-phenylalanine"), the primary hazard (e.g., "Toxic," "Irritant"), and the appropriate hazard symbols.
- Storage: Store waste containers in a designated and well-ventilated satellite accumulation area, away from incompatible materials.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's certified hazardous waste management service. Never dispose of **AC-P-Bromo-DL-phe-OH** down the drain.
- To cite this document: BenchChem. [Personal protective equipment for handling AC-P-Bromo-DL-phe-OH]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556362#personal-protective-equipment-for-handling-ac-p-bromo-dl-phe-oh\]](https://www.benchchem.com/product/b556362#personal-protective-equipment-for-handling-ac-p-bromo-dl-phe-oh)

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